

Section 1: Foundational Context: Sulpiride and the Imperative of Impurity Profiling

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Compound of Interest

Compound Name: Ethyl 2-methoxy-5-(sulfamoylmethyl)benzoate
CAS No.: 1956355-39-7
Cat. No.: B13401987

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Sulpiride is a substituted benzamide derivative that functions as an atypical antipsychotic agent, primarily through the selective antagonism of dopamine D2 and D3 receptors.[1][2] It is utilized in the treatment of schizophrenia and can also alleviate symptoms associated with Gilles de la Tourette syndrome.[1] The therapeutic efficacy and safety of any active pharmaceutical ingredient (API) like Sulpiride are intrinsically linked to its purity. During synthesis, formulation, or storage, various related substances, known as impurities, can emerge.[1][3]

The control of these impurities is not merely a matter of quality control but a fundamental requirement for regulatory compliance and patient safety. International guidelines, such as those from the International Council for Harmonisation (ICH), mandate the identification and characterization of impurities above specific thresholds.[3] Sulpiride Impurity C is a specified impurity in the European Pharmacopoeia, making its characterization essential for any formulation intended for the European market.[4] This guide provides a detailed examination of the physical properties of Sulpiride Impurity C, offering a technical resource for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry.

Sulpiride Impurity C is chemically identified as Ethyl 2-methoxy-5-sulfamoylbenzoate.[2][5][6][7] Its structure suggests it is a process-related impurity, likely stemming from the starting materials or as an intermediate in the synthesis of the Sulpiride API.[8] A thorough understanding of its physical properties is paramount for developing robust analytical methods for its detection and quantification, ensuring that Sulpiride drug products meet the stringent standards of quality and safety.

Section 2: Core Physicochemical Properties of Sulpiride Impurity C

The fundamental physical and chemical characteristics of a pharmaceutical impurity are the cornerstone of its analytical profile. These properties dictate the selection of analytical techniques, inform sample preparation procedures, and are critical for the validation of reference standards.

Chemical Identity and Structure

The molecular structure of Sulpiride Impurity C is distinct from the parent Sulpiride molecule, lacking the (1-ethylpyrrolidin-2-yl)methylamine side chain and featuring an ethyl ester group instead of the primary amide.

- IUPAC Name: Ethyl 2-methoxy-5-sulfamoylbenzoate[2][6]
- CAS Number: 33045-53-3[2][5][6][7][9][10]
- Molecular Formula: $C_{10}H_{13}NO_5S$ [2][6][9][10]
- Molecular Weight: 259.28 g/mol [2][6][7][9][10]

Tabulated Physical Properties

The following table summarizes the key physicochemical properties of Sulpiride Impurity C, compiled from various suppliers of pharmaceutical reference standards. It is critical to note that properties such as melting point and solubility are determined experimentally and should always be confirmed against the Certificate of Analysis (CoA) provided with a specific batch of a certified reference standard.

Property	Value	Source(s)
IUPAC Name	Ethyl 2-methoxy-5-sulfamoylbenzoate	[2][5][6]
Synonym	Sulpiride EP Impurity C	[2][6]
CAS Number	33045-53-3	[2][7][9][10]
Molecular Formula	C ₁₀ H ₁₃ NO ₅ S	[6][9][10][11]
Molecular Weight	259.28	[6][7][9][10][11]
Appearance	White to off-white solid (Typical)	Inferred from Sulpiride[4]
Melting Point	Experimentally Determined	N/A
Solubility	Experimentally Determined	N/A
Purity	≥98% (Typical for reference standards)	[7]

Section 3: Spectroscopic and Spectrometric Profile

Structural elucidation and confirmation of Sulpiride Impurity C are unequivocally established through a combination of spectroscopic techniques. The data provided by Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy collectively provide a unique fingerprint of the molecule. Suppliers of reference standards provide comprehensive spectral data, which is essential for verification.[1][3]

- Mass Spectrometry (MS): Provides the molecular weight of the compound. For Sulpiride Impurity C, the expected molecular ion peak would correspond to its molecular weight of 259.28.
- Infrared (IR) Spectroscopy: Reveals the functional groups present in the molecule. Key expected absorptions include stretches for N-H (sulfonamide), C=O (ester), S=O (sulfonamide), and C-O bonds.

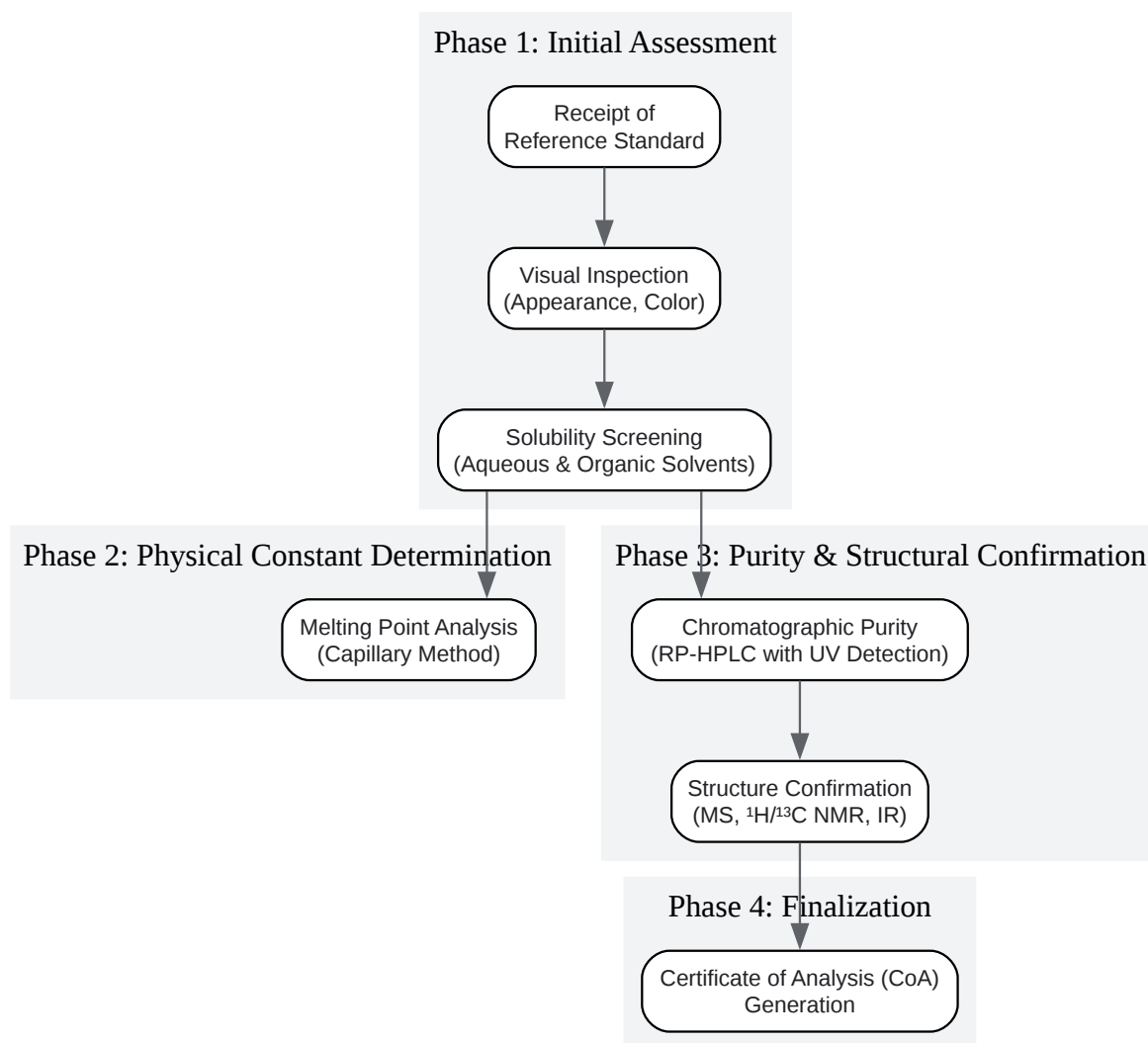
- ^1H NMR Spectroscopy: Shows the number and types of protons and their neighboring environments. The spectrum for Sulpiride Impurity C would be expected to show distinct signals for the ethyl group (a quartet and a triplet), a singlet for the methoxy group, characteristic signals for the protons on the aromatic ring, and a signal for the $-\text{SO}_2\text{NH}_2$ protons.
- ^{13}C NMR Spectroscopy: Indicates the types of carbon atoms in the molecule. The spectrum would show signals for the carbonyl carbon of the ester, the aromatic carbons, the methoxy carbon, and the carbons of the ethyl group.

Section 4: Experimental Methodologies for Characterization

The physical properties outlined above are determined through precise and validated experimental protocols. As a Senior Application Scientist, the rationale behind method selection is as crucial as the method itself. The following protocols represent standard, self-validating approaches for the characterization of a pharmaceutical reference standard like Sulpiride Impurity C.

Workflow for Physicochemical Characterization

The comprehensive characterization of a reference standard follows a logical progression, ensuring that each step validates the identity, purity, and properties of the material.



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Caption: Workflow for the characterization of Sulpiride Impurity C reference standard.

Protocol 4.1: Purity Determination by High-Performance Liquid Chromatography (HPLC)

Rationale: Reversed-phase HPLC is the industry-standard method for assessing the purity of pharmaceutical compounds due to its high resolution, sensitivity, and reproducibility. A UV

detector is suitable as the aromatic ring in Sulpiride Impurity C is a strong chromophore. This method is designed as a stability-indicating assay, capable of separating the main component from potential degradants or related impurities.

Step-by-Step Methodology:

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Chromatographic Conditions:
 - Column: C18, 250 mm x 4.6 mm, 5 μ m particle size. The C18 stationary phase provides excellent retention for moderately polar compounds like Sulpiride and its impurities.
 - Mobile Phase: A gradient mixture of Acetonitrile and a phosphate buffer (e.g., 0.01 M potassium dihydrogen phosphate, pH adjusted to 4.0). A gradient elution is chosen to ensure the timely elution of all potential impurities with varying polarities.[\[12\]](#)
 - Flow Rate: 1.0 mL/min. This provides a good balance between analysis time and separation efficiency.
 - Column Temperature: 30 °C. Maintaining a constant temperature ensures reproducible retention times.
 - Detection Wavelength: 240 nm. This wavelength provides good sensitivity for Sulpiride and its related substances.[\[13\]](#)[\[14\]](#)
 - Injection Volume: 10 μ L.
- Preparation of Solutions:
 - Standard Solution: Accurately weigh about 5 mg of Sulpiride Impurity C reference standard and dissolve in a suitable diluent (e.g., methanol or mobile phase) to a final concentration of approximately 0.1 mg/mL.
 - Test Solution: Prepare the sample to be tested at the same concentration as the Standard Solution.

- System Suitability Test (SST):
 - Rationale: The SST is a self-validating component of the protocol, ensuring the chromatographic system is performing adequately before analyzing any samples.
 - Procedure: Make five replicate injections of the Standard Solution.
 - Acceptance Criteria: The relative standard deviation (RSD) for the peak area should be not more than 2.0%.
- Analysis and Calculation:
 - Inject the diluent (as a blank), followed by the Standard and Test solutions.
 - Calculate the purity of the sample by area normalization, assuming the response factor of any related impurities is the same as the main peak.
 - $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$.

Protocol 4.2: Determination of Melting Point

Rationale: The melting point is a fundamental physical property that serves as an indicator of purity. A sharp melting range typically signifies a pure crystalline substance, whereas a broad melting range often indicates the presence of impurities.

Step-by-Step Methodology:

- Instrumentation: A digital melting point apparatus.
- Sample Preparation: Finely powder a small amount of the dry Sulpiride Impurity C sample.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Measurement:
 - Place the capillary tube in the heating block of the apparatus.
 - Set a rapid heating ramp (e.g., 10-20 °C/min) to quickly approach the expected melting point.

- Once close to melting, reduce the ramp rate to 1-2 °C/min to allow for accurate observation.
- Data Recording: Record the temperature at which the substance first begins to melt (onset) and the temperature at which it becomes completely liquid (clear point). This range is the melting range.
- Validation: Perform the measurement in triplicate to ensure reproducibility.

Section 5: Conclusion

The meticulous characterization of Sulpiride Impurity C (Ethyl 2-methoxy-5-sulfamoylbenzoate) is a critical activity within the framework of pharmaceutical quality assurance. Its physical properties—from its molecular weight and structure confirmed by spectroscopy to its purity assessed by chromatography—form the basis for its control as a specified impurity. The experimental protocols detailed herein represent robust, field-proven methodologies that ensure the identity and quality of reference standards. This in-depth technical understanding empowers researchers and drug development professionals to develop and validate analytical methods with confidence, ultimately safeguarding the quality, safety, and efficacy of Sulpiride medications for patients.

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